

A Comprehensive Technical Guide to the Physical Properties of Acetylene- $^{13}\text{C}_2$

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Compound of Interest

Compound Name: Acetylene- $^{13}\text{C}_2$

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of Acetylene- $^{13}\text{C}_2$, a stable isotope-labeled compound crucial for a variety of applications in research and development. This document is intended to serve as a valuable resource for professionals in pharmacology, materials science, and chemical synthesis, offering both established data and theoretical insights into the behavior of this important molecule.

Core Physical Properties

The introduction of two ^{13}C atoms into the acetylene molecule results in a notable increase in its molecular weight, which in turn influences its physical properties. While some properties have been experimentally determined, others are extrapolated from data on unlabeled acetylene ($^{12}\text{C}_2\text{H}_2$) with considerations for isotopic effects.

Quantitative Data Summary

The following table summarizes the key physical properties of Acetylene- $^{13}\text{C}_2$. For properties where direct experimental data for the $^{13}\text{C}_2$ isotopologue is not readily available, the corresponding values for unlabeled acetylene are provided for comparison, along with a qualitative discussion of the expected isotopic effect.

Physical Property	Acetylene- ¹³ C ₂ Value	Unlabeled Acetylene (¹² C ₂ H ₂) Value
Molecular Weight	28.023 g/mol	26.038 g/mol
Appearance	Colorless Gas	Colorless Gas
Melting Point	-81 °C (sublimes)	-80.8 °C (triple point at 1.27 atm)
Boiling Point	Not experimentally determined; expected to be slightly higher than unlabeled acetylene.	Sublimes at -84 °C at 1 atm
Density (gas, at 0 °C)	0.96 g/mL (air=1)	1.1772 g/L
Solubility in Water	Not experimentally determined; expected to be slightly lower than unlabeled acetylene.	1.1 g/L at 15 °C
Solubility in Acetone	Not experimentally determined; expected to be high.	~25 L of acetylene per 1 L of acetone at 15 °C and 1 atm
Solubility in DMF	Not experimentally determined; expected to be high.	High

Note on Isotopic Effects: The primary isotopic effect on physical properties stems from the difference in mass between ¹²C and ¹³C. The higher mass of Acetylene-¹³C₂ leads to a lower zero-point vibrational energy and consequently, stronger intermolecular van der Waals forces. This results in a slightly higher boiling point and melting point, and a slightly lower vapor pressure and solubility in a given solvent compared to its unlabeled counterpart. However, these differences are generally small.

Experimental Protocols

The determination of the physical properties of a gaseous compound like Acetylene-¹³C₂ requires specialized experimental techniques. Below are detailed methodologies for key experiments.

Determination of Melting/Sublimation Point

The melting point of Acetylene- $^{13}\text{C}_2$, which sublimates at atmospheric pressure, can be determined using a specialized low-temperature apparatus.

Methodology:

- A small sample of Acetylene- $^{13}\text{C}_2$ gas is introduced into a sealed capillary tube under vacuum.
- The capillary tube is placed in a cryostat, which allows for precise temperature control at sub-zero temperatures.
- The temperature of the cryostat is slowly lowered until the gaseous Acetylene- $^{13}\text{C}_2$ solidifies.
- The temperature is then slowly raised, and the point at which the solid begins to transition directly into a gas (sublimation) is recorded as the sublimation point.
- To determine the triple point, the pressure inside the capillary tube is increased to above 1.27 atm, and the temperature at which solid, liquid, and gas phases coexist is recorded.

Determination of Boiling Point

As Acetylene- $^{13}\text{C}_2$ sublimates at atmospheric pressure, its normal boiling point cannot be measured directly. The boiling point can be determined at pressures above the triple point pressure.

Methodology (Thiele Tube Method at Elevated Pressure):

- A small amount of liquid Acetylene- $^{13}\text{C}_2$ (obtained by condensation under pressure) is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- The test tube is attached to a thermometer and placed in a modified Thiele tube capable of being pressurized.
- The apparatus is pressurized above 1.27 atm and then heated.

- The temperature at which a steady stream of bubbles emerges from the capillary tube is noted.
- The apparatus is then allowed to cool slowly. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point at that specific pressure.

Determination of Gas Solubility

The solubility of Acetylene- $^{13}\text{C}_2$ in a solvent can be determined by measuring the amount of gas that dissolves in a known volume of the solvent at a specific temperature and pressure.

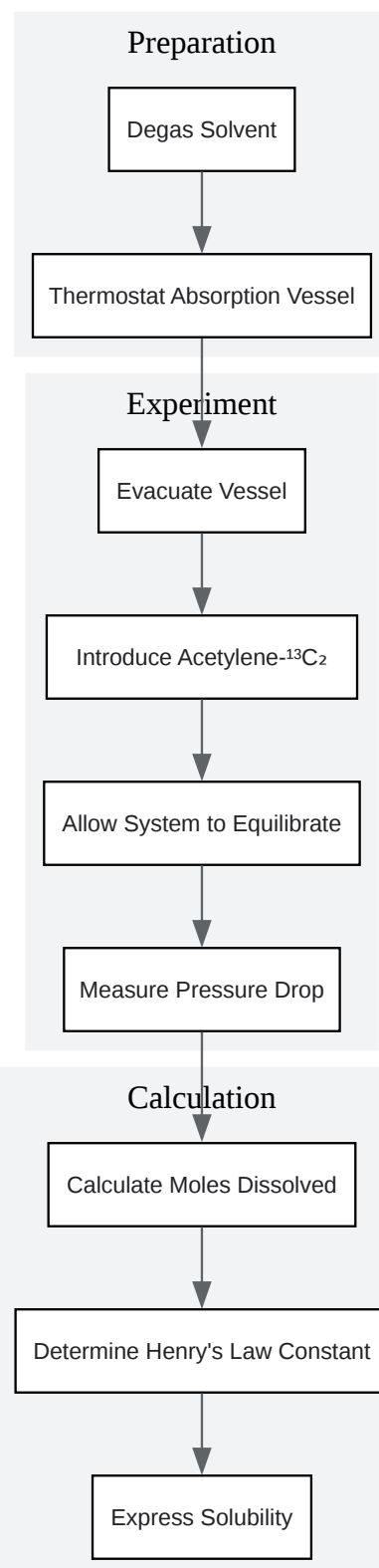
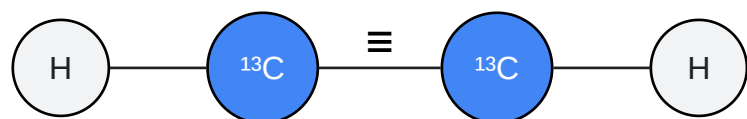
Methodology (Based on Henry's Law):

- A known volume of the degassed solvent is placed in a thermostatted gas absorption vessel.
- The vessel is evacuated and then filled with Acetylene- $^{13}\text{C}_2$ gas to a specific pressure.
- The system is allowed to equilibrate, and the decrease in pressure due to the dissolution of the gas is monitored using a pressure transducer.
- The amount of dissolved gas is calculated from the pressure change using the ideal gas law.
- The experiment is repeated at various partial pressures of Acetylene- $^{13}\text{C}_2$ to determine the Henry's Law constant for the gas-solvent system. The solubility is then expressed as the mole fraction of the gas in the saturated solution.

Visualizations

Molecular Structure of Acetylene- $^{13}\text{C}_2$

The following diagram illustrates the linear structure of the Acetylene- $^{13}\text{C}_2$ molecule, highlighting the triple bond between the two carbon-13 atoms.



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